

Technical Whitepaper on 4-fluoro-1H-indazol-7-amine and Related Isomers

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Compound of Interest

Compound Name: 4-fluoro-1H-indazol-7-amine

Cat. No.: B1332655

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Analysis of 4-fluoro-1H-indazol-amine Isomers with a Focus on Sourcing and Synthetic Accessibility

Executive Summary

This document addresses the inquiry regarding **4-fluoro-1H-indazol-7-amine**. An extensive search of chemical databases and scientific literature reveals that a specific CAS (Chemical Abstracts Service) number for **4-fluoro-1H-indazol-7-amine** is not publicly registered. This indicates that the compound is not a commercially available reagent and has limited to no representation in published scientific literature, precluding the development of a detailed technical guide on its specific properties and associated experimental protocols at this time.

However, several positional isomers of this compound are well-documented and available. This whitepaper provides a comparative technical overview of these related, accessible isomers, which serve as crucial structural motifs in medicinal chemistry. The data presented herein is intended to guide researchers in selecting viable alternative scaffolds for drug discovery programs.

Isomer Identification and CAS Numbers

While **4-fluoro-1H-indazol-7-amine** remains elusive, the following isomers are characterized and cataloged:

Chemical Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
4-fluoro-1H-indazol-3-amine	404827-78-7	C ₇ H ₆ FN ₃	151.14
4-fluoro-1H-indazol-6-amine	885520-07-0	C ₇ H ₆ FN ₃	151.14
1H-indazol-7-amine (unfluorinated parent)	21443-96-9	C ₇ H ₇ N ₃	133.15
4-fluoro-1H-indazole (amine-free parent)	341-23-1	C ₇ H ₅ FN ₂	136.13

Data sourced from multiple chemical supplier databases and PubChem.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The absence of a CAS number for the 7-amino isomer suggests it may be a novel compound or an intermediate that has not been synthesized or isolated on a scale requiring registration.

Physicochemical Properties of Documented Isomers

The properties of available isomers provide a baseline for predicting the characteristics of the target compound.

Compound	Purity	Storage Conditions
4-fluoro-1H-indazol-3-amine	≥98%	4°C, protect from light
4-fluoro-1H-indazol-6-amine	≥96%	4°C, protect from light

Data compiled from ChemScene.[\[1\]](#)[\[4\]](#)

Synthesis and Experimental Protocols

Detailed experimental protocols are not available for the specific 7-amino target. However, general synthetic routes to the indazole core and its amino-substituted derivatives are well-

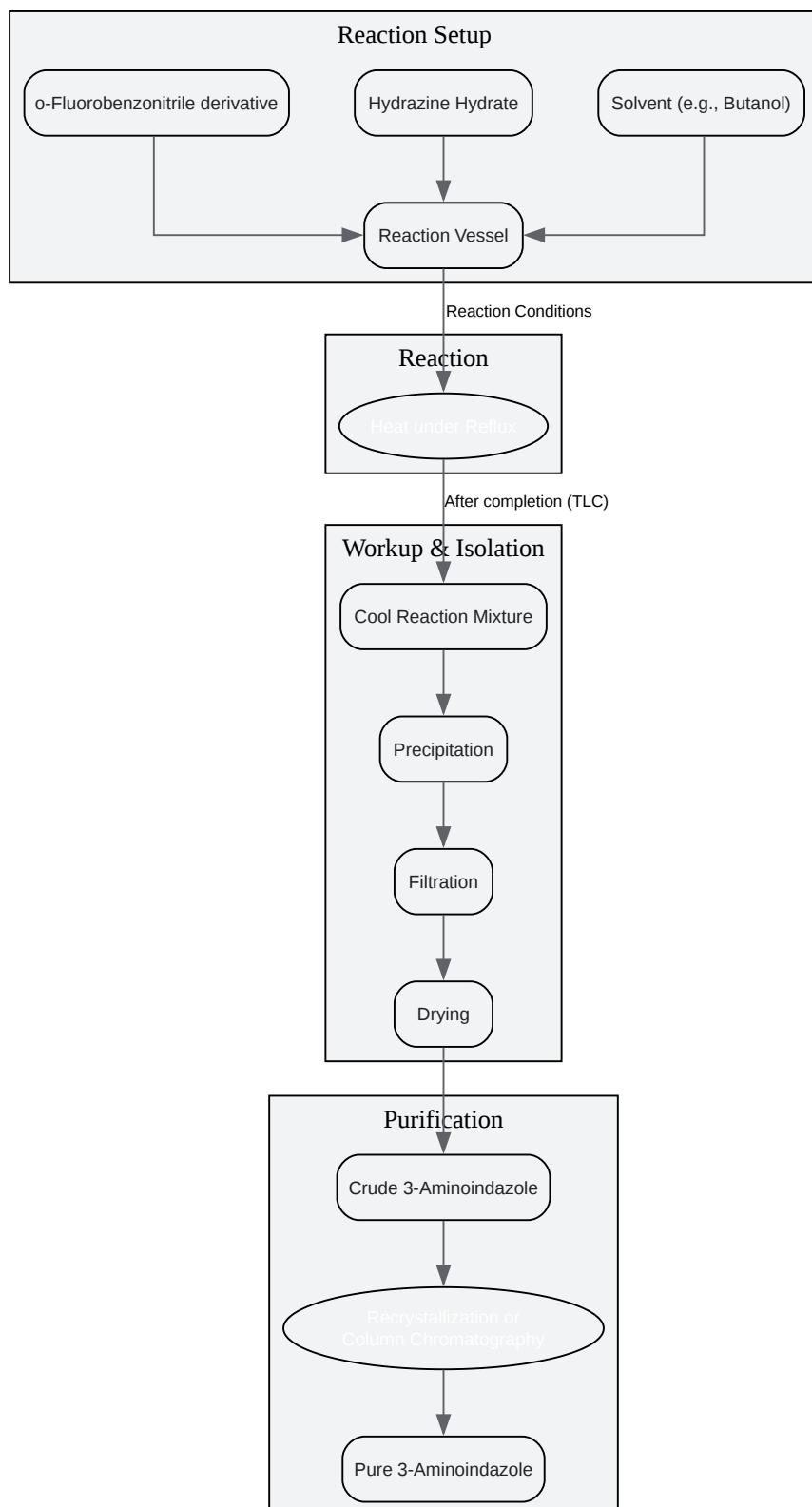
established. These methods typically involve the cyclization of appropriately substituted fluorinated benzonitriles or anilines.

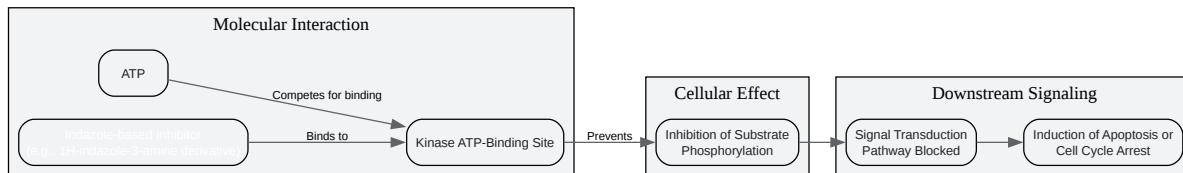
General Synthesis of 3-Aminoindazoles from o-Fluorobenzonitriles

A prevalent method for synthesizing 3-aminoindazoles involves the reaction of an ortho-fluorobenzonitrile derivative with hydrazine hydrate.^[5]^[6] This process is a nucleophilic aromatic substitution (SNAr) followed by an intramolecular cyclization.

Experimental Workflow: Synthesis of 3-Aminoindazoles

Below is a generalized workflow diagram for the synthesis of 3-aminoindazoles, a common structural class among the documented isomers.





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